

cyclopropylmethanol CAS number and molecular weight

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Cyclopropylmethanol	
Cat. No.:	B032771	Get Quote

An In-depth Technical Guide to Cyclopropylmethanol

For researchers, scientists, and professionals in drug development, **cyclopropylmethanol** (CAS No: 2516-33-8) is a valuable building block in organic synthesis. Its unique strained ring structure provides novel pathways for the creation of complex molecules, particularly in the pharmaceutical and agrochemical industries. This guide provides key technical data, experimental protocols, and a visual representation of a common synthetic workflow.

Core Physicochemical Data

Cyclopropylmethanol is a colorless liquid with a distinctive chemical profile. The following table summarizes its key quantitative properties.

Property	Value	Reference
CAS Number	2516-33-8	[1][2]
Molecular Weight	72.11 g/mol	[1][2][3][4]
Molecular Formula	C ₄ H ₈ O	[1][5]
Density	0.890 g/mL at 25 °C	[2][3]
Boiling Point	123-124 °C at 738 mmHg	[2][3]
Refractive Index	n20/D 1.431	[3]



Synthesis of Cyclopropylmethanol: Experimental Protocol

Cyclopropylmethanol can be synthesized through various methods, including the reduction of cyclopropanecarboxaldehyde or cyclopropanecarboxylic acid and its esters. Below is a detailed protocol for the synthesis of **cyclopropylmethanol** via the reduction of methyl cyclopropanecarboxylate.

Materials:

- 1L three-neck flask
- Methyl cyclopropanecarboxylate (100g, 1mol)
- Sodium borohydride (57g, 1.5mol)
- Methanol (500mL)
- Aluminum trichloride (66.67g, 0.5mol)
- Saturated ammonium chloride aqueous solution
- Standard laboratory glassware and purification apparatus

Procedure:

- In a 1L three-neck flask, combine 100g (1mol) of methyl cyclopropanecarboxylate and 57g
 (1.5mol) of sodium borohydride in 500mL of methanol.
- Cool the mixture to 2°C using an ice bath.
- Slowly add 66.67g (0.5mol) of aluminum trichloride to the cooled mixture in batches to control the reaction temperature.
- Allow the reaction to proceed overnight with continuous stirring.
- Quench the reaction by carefully adding a saturated aqueous solution of ammonium chloride.

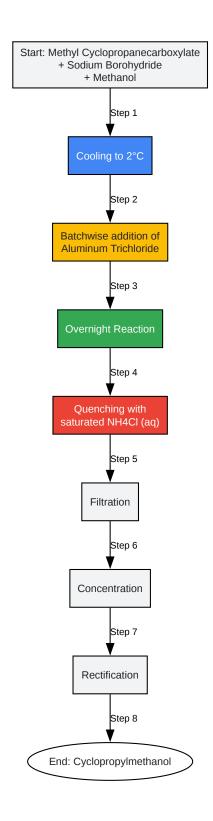


- Filter the resulting mixture to remove any solids.
- Concentrate the filtrate to remove the methanol.
- Rectify the crude product to obtain pure cyclopropylmethanol. This process should yield approximately 53.49g of the final product.[6]

Synthetic Workflow for Cyclopropylmethanol

The following diagram illustrates the key steps in the synthesis of **cyclopropylmethanol** from methyl cyclopropanecarboxylate.





Click to download full resolution via product page

Caption: Synthesis of Cyclopropylmethanol Workflow



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. DE19543087A1 Process for the preparation of cyclopropylmethanol Google Patents [patents.google.com]
- 2. CYCLOPROPYLMETHANOL CAS NO 2516-33-8 Manufacturer in Ankleshwar [nigamfinechem.co.in]
- 3. lifechempharma.com [lifechempharma.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. CN117402062B Method for preparing cyclopropylmethanol and recycling byproduct sodium tetramethoxyborate Google Patents [patents.google.com]
- 6. Method for preparing cyclopropyl carbinol Eureka | Patsnap [eureka.patsnap.com]
- To cite this document: BenchChem. [cyclopropylmethanol CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032771#cyclopropylmethanol-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Check Availability & Pricing



BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com